# GPR35 Agonist-Induced Calcium Mobilization Assay: An Application Note and Protocol

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

*Compound Name:* *GPR35 agonist 3*

*Cat. No.:* *B5368244*

*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

## Introduction

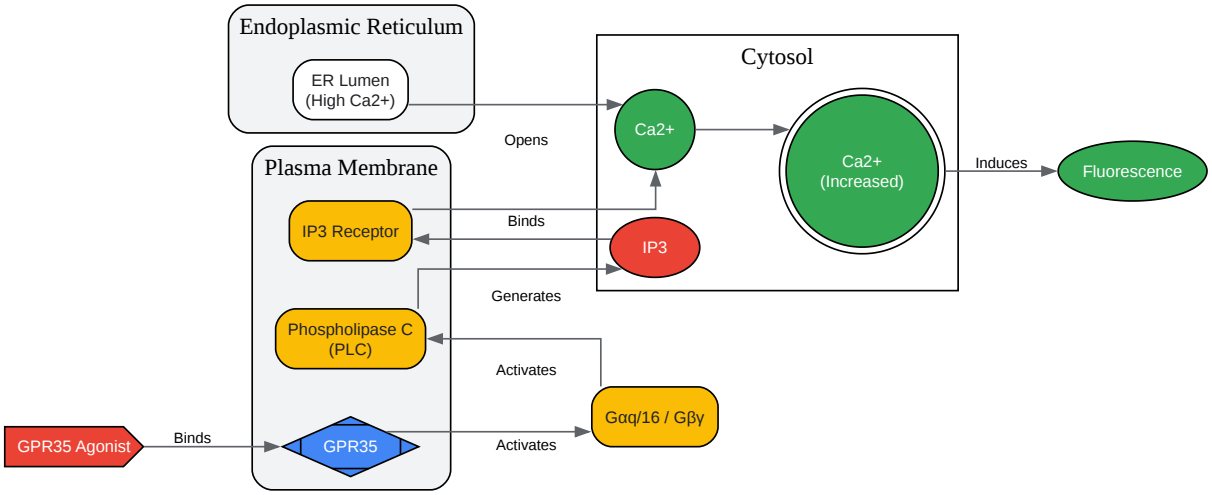
G protein-coupled receptor 35 (GPR35) is an orphan receptor that has garnered significant interest as a potential therapeutic target for a variety of diseases, including inflammatory bowel disease, type 2 diabetes, and certain cancers.[1][2][3] GPR35 is expressed in various tissues, including the gastrointestinal tract, immune cells, and the nervous system.[4] Its activation can trigger a cascade of intracellular signaling events.[4] GPR35 is known to couple to multiple G protein subtypes, primarily Gαi/o and Gα12/13, and can also recruit β-arrestin.[5][6] A common method to assess the activation of GPR35 by potential agonists is to measure the mobilization of intracellular calcium, which serves as a key second messenger in cellular signaling.[7][8] This application note provides a detailed protocol for a GPR35 agonist-induced calcium mobilization assay, along with data presentation guidelines and visual representations of the signaling pathway and experimental workflow.

## Signaling Pathway and Experimental Workflow

Activation of GPR35 by an agonist can lead to the release of intracellular calcium stores. This is often mediated through the Gαq pathway, which activates phospholipase C (PLC), leading to

© 2026 BenchChem. All rights reserved.

the production of inositol trisphosphate (IP3). IP3 then binds to its receptors on the endoplasmic reticulum, triggering the release of calcium into the cytoplasm.[7] To enhance the calcium signal for GPR35, which primarily couples to Gαi/o and Gα12/13, cells can be co-transfected with a promiscuous G protein such as Gα16, which efficiently couples GPCR activation to the PLC pathway.[4]

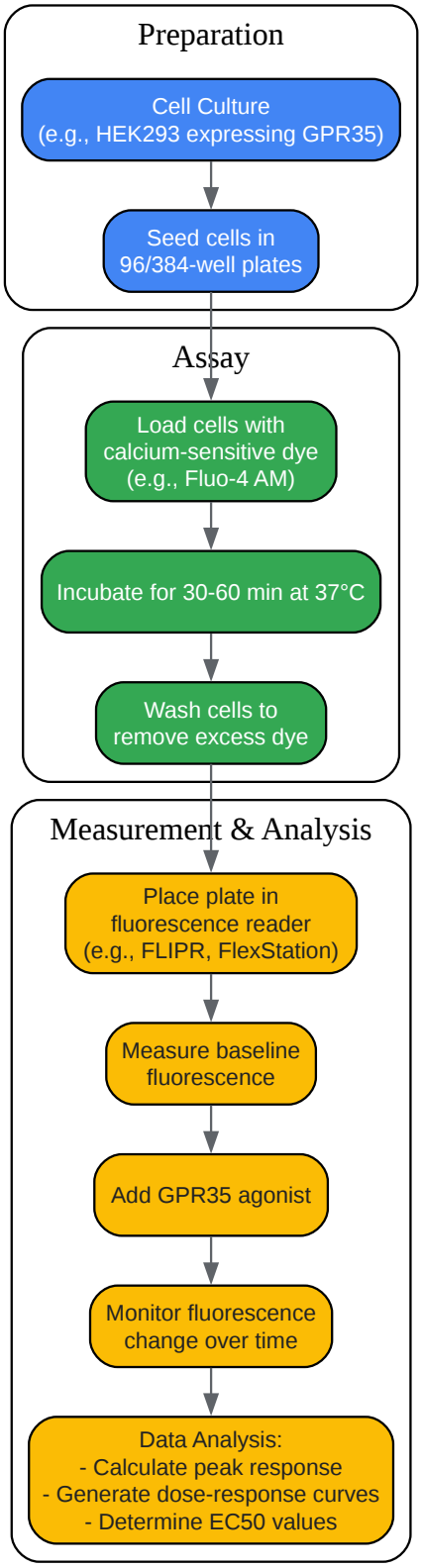



Click to download full resolution via product page

Caption: GPR35 signaling pathway leading to calcium mobilization.

The experimental workflow for a calcium mobilization assay involves several key steps, from cell preparation to data analysis.

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Caption: Experimental workflow for the GPR35 calcium mobilization assay.

© 2026 BenchChem. All rights reserved.

## Data Presentation

The potency of GPR35 agonists is typically quantified by their half-maximal effective concentration (EC50), which is the concentration of the agonist that provokes a response halfway between the baseline and maximum response. The following table summarizes the EC50 values for several known GPR35 agonists obtained from calcium mobilization assays.

| Agonist | Species | Assay Type | EC50 (nM) | Reference |
|---|---|---|---|---|
| Zaprinast | Human | Calcium Mobilization | 840 | [5][9] |
| Zaprinast | Rat | Calcium Mobilization | 16 | [5][9] |
| Kynurenic Acid | Human | Calcium Mobilization (with Gαq chimera) | 39,000 | [10] |
| Kynurenic Acid | Mouse | Calcium Mobilization (with Gαq chimera) | 11,000 | [10] |
| Kynurenic Acid | Rat | Calcium Mobilization (with Gαq chimera) | 7,000 | [10] |
| Pamoic Acid | Human | Calcium Mobilization (with Gq/13 chimera) | pEC50 = 8.44 ± 0.13 | [5] |

Note: EC50 values can vary between studies due to different experimental conditions, such as the cell line used, the specific Gα protein co-expressed, and the assay buffer composition.

## Experimental Protocols

This section provides a detailed methodology for performing a GPR35 agonist-induced calcium mobilization assay using a fluorescent plate reader.

© 2026 BenchChem. All rights reserved.

Materials and Reagents:

- Cell Line: Human Embryonic Kidney (HEK293) or Chinese Hamster Ovary (CHO) cells stably or transiently expressing human GPR35.[5] For enhanced signal, co-expression with a promiscuous G protein like Gα16 is recommended.[4]
- Cell Culture Medium: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and a selection antibiotic (if applicable).
- Assay Plate: 96-well or 384-well black, clear-bottom microplates.[5]
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES.[5]
- Calcium-Sensitive Dye: Fluo-4 AM or a no-wash calcium assay kit (e.g., Fluo-4 NW, FLIPR Calcium 5 Assay Kit).[5][11][12]
- Probenecid (optional but recommended for some cell lines like CHO): An anion transport inhibitor to prevent dye leakage.[1][13]
- GPR35 Agonists: Zaprinast, Kynurenic Acid, or other test compounds.
- Fluorescence Plate Reader: A microplate reader with automated liquid handling capabilities and capable of kinetic fluorescence measurements (e.g., FLIPR, FlexStation).[5]

Protocol:

- Cell Culture and Seeding:
  - Culture the GPR35-expressing cells in T75 flasks until they reach 80-90% confluency.
  - Harvest the cells and seed them into a 96-well or 384-well black, clear-bottom microplate at a density that will result in a confluent monolayer on the day of the assay (e.g., 10,000 - 40,000 cells per well).[3][5]
  - Incubate the plate overnight at 37°C in a 5% CO2 incubator to allow for cell attachment.[1]
- Dye Loading:

© 2026 BenchChem. All rights reserved.

- Prepare the dye loading solution according to the manufacturer's instructions. For Fluo-4 AM, this typically involves dissolving it in DMSO and then diluting it in the assay buffer. The final concentration is usually in the range of 1-5 µM. If using probenecid, add it to the dye loading solution (final concentration typically 2.5 mM).
- Aspirate the cell culture medium from the wells.
- Wash the cells once with the assay buffer.[5]
- Add the dye loading solution to each well (e.g., 50-100 µL for a 96-well plate).
- Incubate the plate for 30-60 minutes at 37°C in the dark.[5]

- Cell Washing (if not using a no-wash kit):
  - After incubation, gently aspirate the dye loading solution.
  - Wash the cells twice with the assay buffer to remove any excess extracellular dye.[5]
  - Add a final volume of assay buffer to each well (e.g., 100 µL for a 96-well plate).
- Agonist Preparation:
  - Prepare serial dilutions of the GPR35 agonists in the assay buffer. It is common to prepare these at a higher concentration (e.g., 5x or 10x the final desired concentration) in a separate plate.
- Fluorescence Measurement:
  - Place the cell plate and the agonist plate into the fluorescence plate reader.
  - Set the instrument parameters for excitation (e.g., ~488 nm for Fluo-4) and emission (e.g., ~520 nm for Fluo-4).
  - Measure the baseline fluorescence for a short period (e.g., 10-20 seconds).
  - The instrument's integrated pipettor will then add the agonist solutions to the respective wells.

© 2026 BenchChem. All rights reserved.

- Continuously monitor the fluorescence intensity for several minutes (e.g., 2-5 minutes) to record the calcium transient.[5]

- Data Analysis:
  - The change in fluorescence intensity (ΔRFU) is calculated by subtracting the baseline fluorescence from the peak fluorescence response for each well.
  - Plot the ΔRFU against the logarithm of the agonist concentration.
  - Fit the data to a sigmoidal dose-response curve using a non-linear regression analysis to determine the EC50 value for each agonist.[5]

## Conclusion

The calcium mobilization assay is a robust and widely used method for characterizing the activity of GPR35 agonists. By following this detailed protocol, researchers can obtain reliable and reproducible data on the potency and efficacy of novel compounds targeting this important receptor, thereby facilitating drug discovery and development efforts.

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## References

- 1. A Multiplexed Fluorescent Calcium and NFAT Reporter Gene Assay to Identify GPCR Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. A New Robust No-Wash FLIPR Calcium Assay Kit for Screening GPCR and Calcium Channel Targets | AAT Bioquest [aatbio.com]
- 4. Characterization of G Protein-coupled Receptors by a Fluorescence-based Calcium Mobilization Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]

© 2026 BenchChem. All rights reserved.

- 6. benchchem.com [benchchem.com]
- 7. Ca2+ Mobilization Assay - Creative Bioarray [dda.creative-bioarray.com]
- 8. An overview of Ca2+ mobilization assays in GPCR drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Zaprinast, a well-known cyclic guanosine monophosphate-specific phosphodiesterase inhibitor, is an agonist for GPR35 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Kynurenic acid ameliorates NLRP3 inflammasome activation by blocking calcium mobilization via GPR35 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. tools.thermofisher.com [tools.thermofisher.com]
- 12. Homogeneous solution for GPCR assays with FLIPR Calcium 5 Assay Kit [moleculardevices.com]
- 13. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [GPR35 Agonist-Induced Calcium Mobilization Assay: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b5368244/docs#gpr35-agonist-induced-calcium-mobilization-assay-an-application-note-and-protocol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.